

An In-depth Technical Guide to Limonol (CAS 989-61-7)

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Compound of Interest

Compound Name: *Limonol*

Cat. No.: *B15596528*

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Introduction

Limonol (CAS: 989-61-7) is a naturally occurring tetranortriterpenoid, a class of highly oxygenated and structurally complex secondary metabolites.^[1] It is primarily isolated from plants belonging to the Rutaceae and Meliaceae families, notably from the seeds of *Citrus paradisi* (grapefruit) and the bark of *Melia azedarach* L.^{[1][2]} As a member of the limonoid class, which is known for a wide array of biological activities, **Limonol** and its derivatives are of significant interest to the scientific community for their potential therapeutic applications.

It is important to distinguish **Limonol** (C₂₆H₃₂O₈) from other similarly named compounds. The name has been occasionally and erroneously applied in some literature to geraniol (C₁₀H₁₈O), a monoterpene alcohol, or used generally to refer to limonene (C₁₀H₁₆), a common monoterpene in citrus oils. This guide will focus exclusively on the tetranortriterpenoid **Limonol** (CAS 989-61-7).

Chemical Structure and Properties

Limonol is characterized by a complex fused ring system, including a furan ring, which is a common feature of limonoids. Its intricate stereochemistry contributes to its specific biological activities.

Table 1: Chemical and Physical Properties of **Limonol**

Property	Value	Source(s)
CAS Number	989-61-7	[1]
Molecular Formula	C ₂₆ H ₃₂ O ₈	[1]
Molecular Weight	472.53 g/mol	[1]
IUPAC Name	(1R,2R,7S,10R,12R,13S,14R,16S,19R,20S)-19-(furan-3-yl)-12-hydroxy-9,9,13,20-tetramethyl-4,8,15,18-tetraoxahexacyclo[11.9.0.0 ^{2,7} .0 ^{2,10} .0 ^{14,16} .0 ^{14,20}]docosane-5,17-dione	
Synonyms	Limol, 7α-limonol	[1]
Melting Point	318-320 °C	[1]
Boiling Point (Predicted)	675.8 ± 55.0 °C	[1]
Density (Predicted)	1.39 ± 0.1 g/cm ³	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

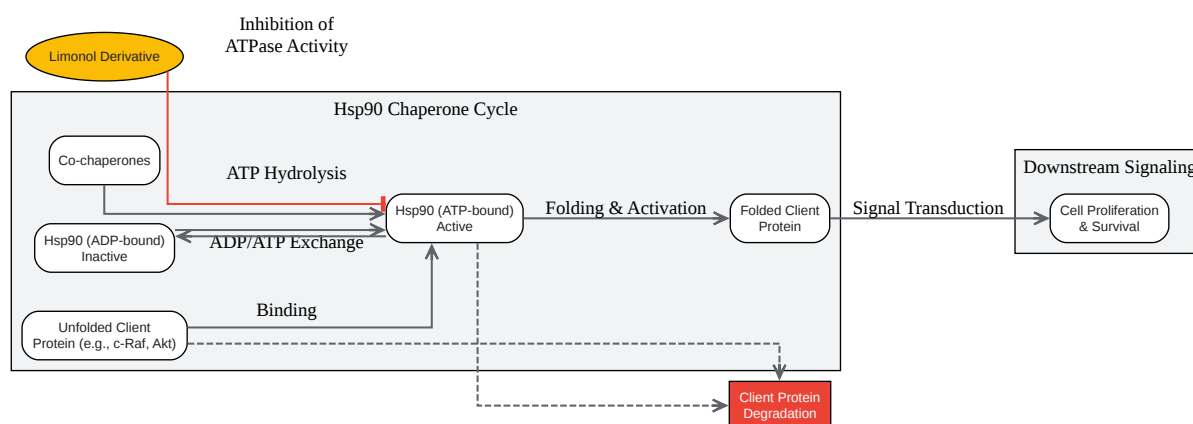
Biological Activities and Signaling Pathways

Research into the specific biological activities of **Limonol** is ongoing, with current evidence pointing towards its potential as an antifungal agent and a scaffold for the development of anticancer drugs through the inhibition of Heat Shock Protein 90 (Hsp90).

Hsp90 α Inhibition

Limonol derivatives have been identified as promising inhibitors of Hsp90 α , a molecular chaperone that is crucial for the stability and function of numerous client proteins involved in cancer cell proliferation, survival, and metastasis.

A study investigating a library of tetranortriterpenes found that compounds containing a **Limonol** moiety were effective at compromising the chaperone activity of Hsp90 α .^[3] Specifically, **Limonol** derivatives were shown to bind to Hsp90, inhibit its ATPase activity, and consequently lead to the depletion of Hsp90 client proteins such as c-Raf and pAkt in HeLa and MCF/7 cancer cell lines.^{[3][4]} This disruption of the Hsp90 chaperone cycle ultimately inhibits downstream signaling pathways crucial for cancer cell survival and proliferation.



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Hsp90 Inhibition by **Limonol** Derivatives

Antifungal Activity

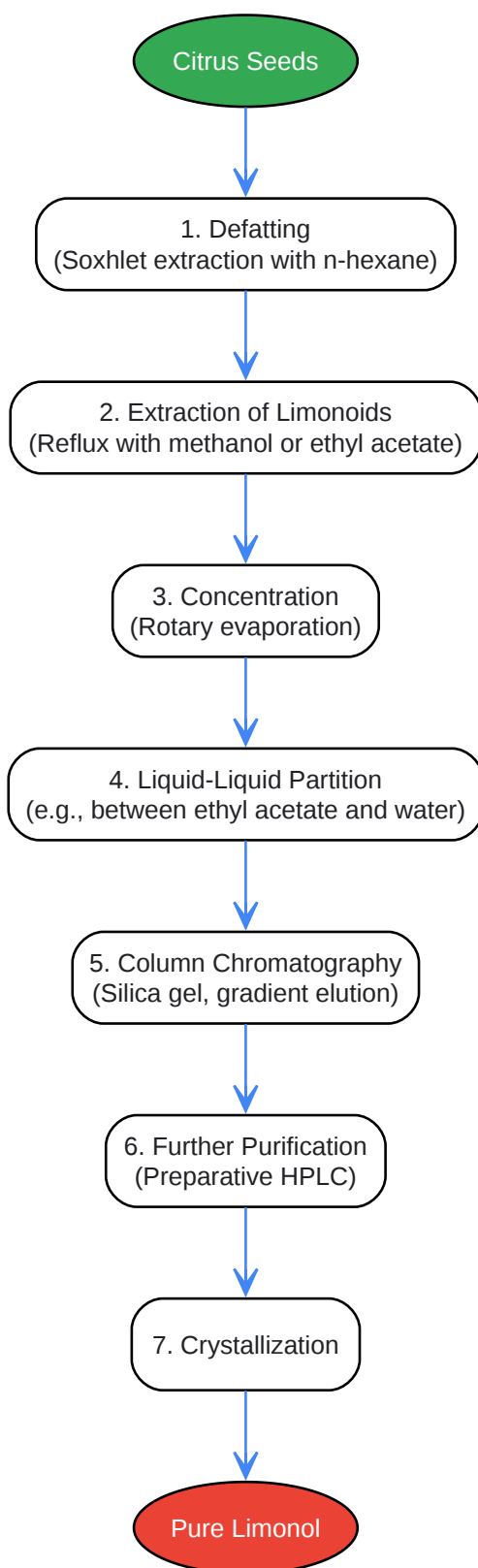
Limonol has demonstrated antifungal properties. In a study evaluating various natural tetranortriterpenoids, **Limonol** isolated from *Citrus medica* was tested for its activity against *Puccinia arachidis*, the causative agent of groundnut rust disease.^{[1][5]} The study reported that while cedrelone was the most effective, other limonoids, including **Limonol**, were also evaluated, indicating their potential as natural fungicides.^[5]

Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Limonol** are essential for reproducible research.

General Protocol for Isolation of Limonoids from Citrus Seeds

While the specific protocol for the isolation of **Limonol** is detailed in Bennett et al., *Phytochemistry*, 1982, a general method for the extraction and purification of limonoids from citrus seeds is as follows.^{[2][6][7]} This protocol can be adapted and optimized for the specific isolation of **Limonol**.



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